

# commercial availability and suppliers of 6-Bromobenzofuran

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## Compound of Interest

Compound Name: 6-Bromobenzofuran

Cat. No.: B120239

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An In-depth Technical Guide to **6-Bromobenzofuran**: Commercial Availability, Synthesis, and Applications in Drug Discovery

## Authored by a Senior Application Scientist

### Abstract

**6-Bromobenzofuran** is a pivotal heterocyclic building block in medicinal chemistry and materials science. Its unique chemical structure, featuring a bromine atom on the benzofuran scaffold, allows for a wide array of synthetic transformations, making it a valuable precursor for the synthesis of complex organic molecules. This guide provides an in-depth analysis of its commercial availability, key suppliers, and critical considerations for procurement. Furthermore, it delves into its synthetic methodologies, chemical properties, and significant applications, particularly in the realm of drug development, offering researchers and industry professionals a comprehensive resource to support their work.

## Commercial Availability and Supplier Landscape

The accessibility of high-purity **6-Bromobenzofuran** is critical for reproducible research and development. It is commercially available from a range of chemical suppliers, catering to different scales, from laboratory research quantities to bulk industrial manufacturing.

## Key Suppliers and Procurement Strategy

A multitude of chemical vendors list **6-Bromobenzofuran** in their catalogs. When selecting a supplier, researchers should consider not only the price but also the purity, available analytical data (e.g., NMR, HPLC, GC-MS), lead times, and the supplier's quality management certifications (e.g., ISO 9001).

Table 1: Comparison of Leading Suppliers for **6-Bromobenzofuran**

Supplier	Product Number (Example)	Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	753436	≥97%	1g, 5g, 25g	Offers extensive analytical data and has a global distribution network.
Thermo Fisher Scientific (Alfa Aesar)	H26204	98%	1g, 5g, 10g	Known for a strong portfolio of research chemicals and detailed product documentation.
TCI Chemicals	B2027	>98.0% (GC)	1g, 5g, 25g	Japanese supplier with a reputation for high-purity organic reagents.
Combi-Blocks	QC-1304	97%+	1g, 5g, 10g, 25g	Specializes in providing building blocks for combinatorial chemistry and drug discovery.
Santa Cruz Biotechnology	sc-224424	≥98%	1g, 5g	Focuses on reagents for biomedical research.

Note: Product numbers, purity, and available quantities are subject to change. It is essential to consult the supplier's website for the most current information.

## Critical Considerations for Quality Assessment

For drug development applications, the purity profile of **6-Bromobenzofuran** is paramount. Impurities, such as isomers (e.g., 4-, 5-, or 7-bromobenzofuran) or residual starting materials from synthesis, can lead to side reactions and complicate the purification of downstream products. Therefore, it is imperative to:

- Request a Certificate of Analysis (CoA): The CoA provides batch-specific data on purity and the analytical methods used for its determination.
- Verify Analytical Data: Independently verify the structure and purity upon receipt using in-house analytical capabilities like  $^1\text{H}$  NMR and LC-MS.

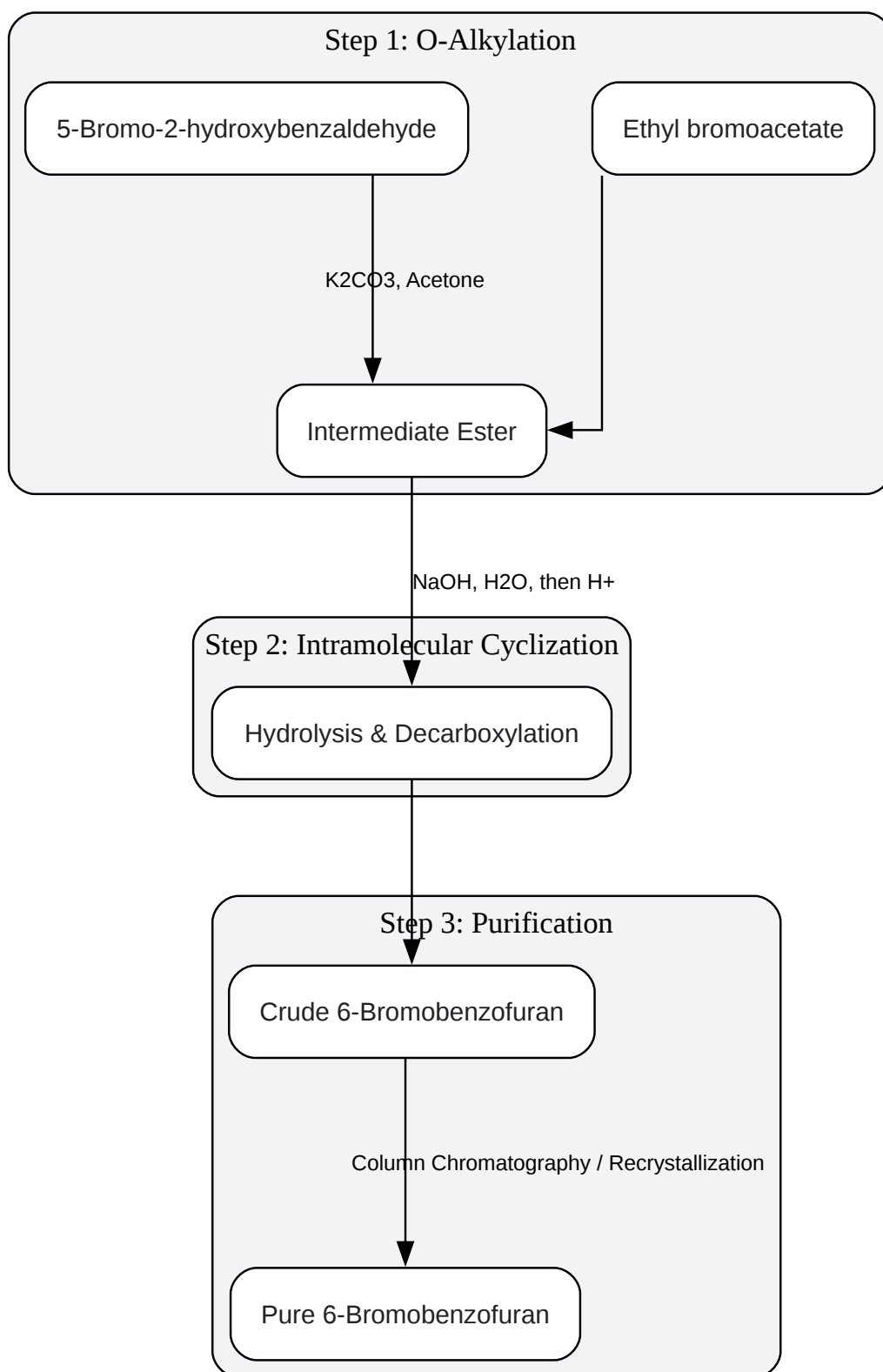
## Synthesis and Chemical Properties

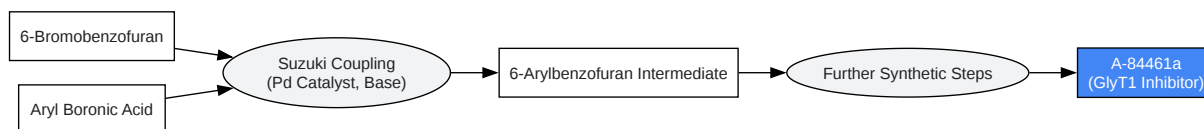
Understanding the synthesis of **6-Bromobenzofuran** provides insight into potential impurities and informs its reactivity in subsequent chemical transformations.

### Common Synthetic Routes

The most prevalent laboratory and industrial synthesis of **6-bromobenzofuran** involves the cyclization of a suitably substituted precursor. A common method is the Perkin rearrangement or related cyclization strategies starting from 2-bromo-4-methoxyphenol.

A generalized workflow for a common synthetic approach is outlined below:





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Figure 2: Synthetic utility of **6-Bromobenzofuran** in preparing GlyT1 inhibitors.

## Other Therapeutic Areas

The **6-bromobenzofuran** scaffold has been incorporated into molecules with a wide range of biological activities, including:

- Anticancer Agents: As precursors to compounds that inhibit kinases or interact with DNA.
- Antimicrobial Agents: Serving as the foundation for novel antibiotics and antifungals.
- Cardiovascular Drugs: Used in the synthesis of compounds targeting various receptors and enzymes in the cardiovascular system.

## Conclusion

**6-Bromobenzofuran** is a commercially accessible and synthetically versatile building block with significant applications in drug discovery and materials science. A thorough understanding of its supplier landscape, chemical properties, and synthetic utility is essential for researchers and drug development professionals. The strategic use of this intermediate, particularly in modern cross-coupling reactions, continues to enable the synthesis of novel and complex molecules with promising therapeutic potential. Careful consideration of supplier quality and purity is a critical first step in ensuring the success of any research program utilizing this valuable compound.

## References

- Thermo Fisher Scientific. (n.d.). **6-Bromobenzofuran**, 98%.

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